

Tofimilast (CP-325,366) at a Glance

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Compound Focus: Tofimilast

CAS No.: 185954-27-2

Cat. No.: S545531

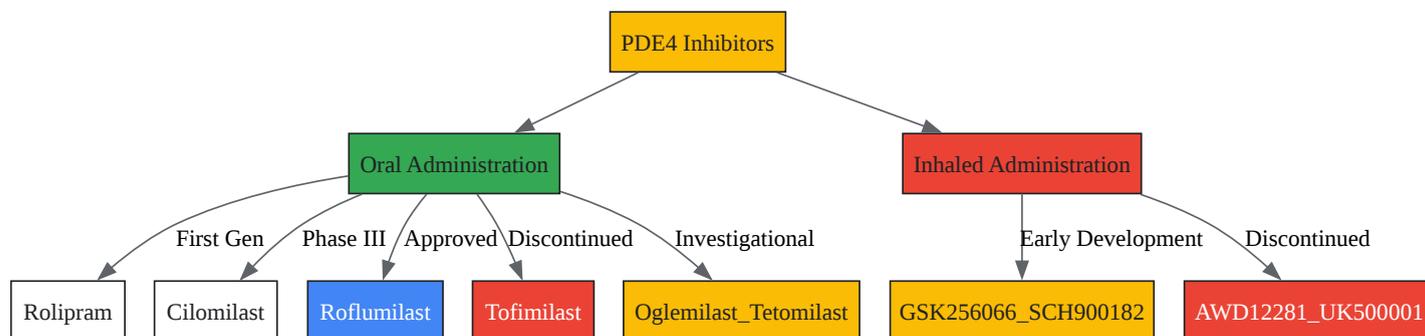
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The table below summarizes the key known facts about **Tofimilast**.

Attribute	Description
Drug Name	Tofimilast (development code CP-325,366) [1]
Drug Class	Phosphodiesterase-4 (PDE4) Inhibitor [1]
Development Status	Discontinued [1]
Reason for Discontinuation	Lack of efficacy [1]
Route of Administration	Information not available in search results

Context Among PDE4 Inhibitors

Tofimilast was one of several PDE4 inhibitors investigated for inflammatory airway diseases like COPD. The following diagram illustrates the development pipeline and outcomes for various PDE4 inhibitors, showing where **Tofimilast** fits in.



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Development pathways and outcomes for select PDE4 inhibitors. **Tofimilast** was discontinued due to lack of efficacy, unlike the approved roflumilast [1].

- **The Challenge of PDE4 Inhibition:** Developing PDE4 drugs is challenging due to the **PDE4D subtype** being linked to dose-limiting side effects like nausea and emesis [1]. The goal has been to develop inhibitors with a wider therapeutic window.
- **The Successful Candidate: Roflumilast:** In contrast to **Tofimilast**, **Roflumilast** was successful. It is a highly selective PDE4 inhibitor that does not show strong subtype selectivity for PDE4D, which contributes to its tolerable profile [1]. It is now approved for severe COPD to reduce exacerbations [2] [3] [4].

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References

1. Update on roflumilast, a phosphodiesterase 4 inhibitor for the ... [pmc.ncbi.nlm.nih.gov]
2. DALIRESP® (roflumilast) – For Adults with Severe COPD [daliresp.com]
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4. Daliresp: COPD Uses, Side Effects, Dosage [medicinenet.com]

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